

# Technical Guide: Spectroscopic Characterization of (5-Cyclopropylfuran-2-yl)boronic acid

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## Compound of Interest

Compound Name: (5-Cyclopropylfuran-2-yl)boronic acid

Cat. No.: B11821897

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## Executive Summary & Compound Profile

Target Compound: **(5-Cyclopropylfuran-2-yl)boronic acid** CAS Registry Number: 1693758-46-1 Molecular Formula:  $C_7H_9BO_3$  Exact Mass: 152.07 Da

This guide details the spectroscopic "fingerprint" required to validate the identity and purity of **(5-Cyclopropylfuran-2-yl)boronic acid**. As a bifunctional building block containing a bioisosteric cyclopropyl group and a reactive boronic acid moiety, this compound is prone to specific stability issues—notably dehydration to boroxines—that directly impact analytical data interpretation.

**Key Application:** Primary reagent for Suzuki-Miyaura cross-coupling in the synthesis of heterocyclic pharmaceutical candidates.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

**Note:** Boronic acids are dynamic in solution. Data is best acquired in polar aprotic solvents (DMSO- $d_6$ ) to minimize exchange broadening and prevent in-situ esterification with protic solvents like methanol.

## <sup>1</sup>H NMR Diagnostic Signals (400 MHz, DMSO-d<sub>6</sub>)

The proton spectrum is characterized by three distinct regions: the high-field cyclopropyl multiplets, the aromatic furan doublets, and the labile boronic acid hydroxyls.

| Region (ppm) | Multiplicity   | Integration | Assignment                  | Structural Insight                                                                             |
|--------------|----------------|-------------|-----------------------------|------------------------------------------------------------------------------------------------|
| 8.00 – 8.20  | Broad Singlet  | 2H          | B(OH) <sub>2</sub>          | Labile:<br>Disappears in D <sub>2</sub> O shake.<br>Chemical shift is concentration-dependent. |
| 6.90 – 7.10  | Doublet ( Hz)  | 1H          | Furan H-3                   | Deshielded by the adjacent electron-deficient boron atom.                                      |
| 6.00 – 6.20  | Doublet ( Hz)  | 1H          | Furan H-4                   | Shielded by the electron-donating cyclopropyl group.                                           |
| 1.95 – 2.10  | Multiplet (tt) | 1H          | Cyclopropyl CH              | Methine proton linking the ring to the furan.                                                  |
| 0.85 – 1.00  | Multiplet      | 2H          | Cyclopropyl CH <sub>2</sub> | cis-oriented protons relative to the furan ring.                                               |
| 0.65 – 0.80  | Multiplet      | 2H          | Cyclopropyl CH <sub>2</sub> | trans-oriented protons relative to the furan ring.                                             |

Technical Note on Couplings: The furan ring protons (H-3 and H-4) exhibit a characteristic vicinal coupling constant (

) of ~3.2–3.6 Hz, which is diagnostic for 2,5-disubstituted furans.

## <sup>13</sup>C NMR Chemical Shifts (100 MHz, DMSO-d<sub>6</sub>)

The carbon spectrum often lacks the signal for the carbon directly attached to boron (C-2) due to quadrupolar relaxation of the boron nucleus (

B and

B), which broadens the signal into the baseline.

| Shift (ppm) | Carbon Type                  | Assignment                  | Notes                                            |
|-------------|------------------------------|-----------------------------|--------------------------------------------------|
| ~160.5      | Quaternary                   | Furan C-5                   | Attached to Cyclopropyl group.                   |
| ~145.0      | Quaternary                   | Furan C-2 (C-B)             | Broad/Weak. Often invisible due to C-B coupling. |
| 124.5       | Methine (CH)                 | Furan C-3                   |                                                  |
| 106.8       | Methine (CH)                 | Furan C-4                   | Significantly shielded.                          |
| 9.5         | Methine (CH)                 | Cyclopropyl CH              |                                                  |
| 7.2         | Methylene (CH <sub>2</sub> ) | Cyclopropyl CH <sub>2</sub> | Symmetric carbons (2x).                          |

## Mass Spectrometry (MS) & Isotope Patterning

Mass spectrometry of boronic acids is complicated by their tendency to dehydrate in the ion source. You will rarely see a clean

peak as the base peak.

## Ionization Behavior (ESI Mode)

- Negative Mode (ESI<sup>-</sup>): Preferred. Boronic acids readily form adducts or ionize via deprotonation.
  - Target Ion:

at  $m/z$  151.

- Adducts:

(where ROH is the solvent, e.g., MeOH).

- Positive Mode (ESI+):
  - Target Ion: Often observed as the boroxine trimer  
or ammonium adducts.

## The Boron Isotope Signature

Boron exists naturally as

B (~20%) and

B (~80%). This creates a distinct isotopic envelope that serves as a confirmation of the boron moiety.

- Pattern: A "step" pattern where the M peak (B) is accompanied by an M-1 peak (B) at approximately 25% intensity of the parent peak.
- Verification: If the mass spectrum shows a single sharp peak without this M-1 shoulder, the boron group may have been lost (protodeboronation).

## Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides rapid confirmation of the boronic acid functionality and the furan scaffold.

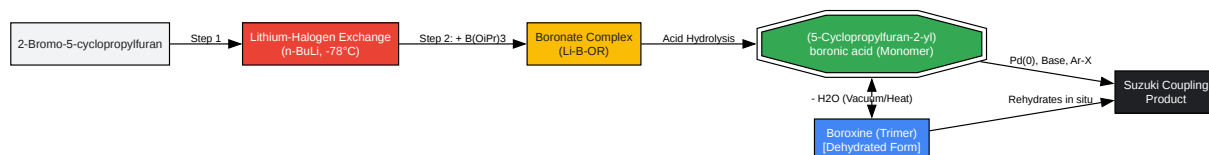
| Wavenumber (cm <sup>-1</sup> ) | Vibration Mode   | Intensity    | Diagnostic Value                                |
|--------------------------------|------------------|--------------|-------------------------------------------------|
| 3200 – 3450                    | O-H Stretch      | Broad/Strong | Indicates free boronic acid (hydrogen bonded).  |
| 3000 – 3100                    | C-H Stretch (Ar) | Weak         | Furan ring C-H.                                 |
| ~3010                          | C-H Stretch (Cy) | Medium       | Cyclopropyl ring C-H (distinctive "stiff" C-H). |
| 1550 – 1600                    | C=C Stretch      | Medium       | Furan ring breathing modes.                     |
| 1330 – 1380                    | B-O Stretch      | Strong       | Primary confirmation of Boron-Oxygen bond.      |
| 650 – 750                      | C-H Bend         | Strong       | Out-of-plane bending (furan).                   |

## Technical Workflow: Stability & Handling

Boronic acids exist in a dynamic equilibrium with their dehydrated trimeric form (boroxine). This is not an impurity but a physical state dependent on moisture and concentration.

## The Boroxine Equilibrium Cycle

The following diagram illustrates the relationship between the monomeric acid, the boroxine, and the synthesis pathway.



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Figure 1: Synthesis and equilibrium workflow for **(5-Cyclopropylfuran-2-yl)boronic acid**. Note the reversible dehydration to boroxine, which can complicate melting point and NMR analysis.

## Analytical Protocol for Quality Control

To ensure data integrity (E-E-A-T), follow this self-validating protocol:

- Sample Prep: Dissolve ~10 mg in DMSO- $d_6$ . Do not use  $CDCl_3$  if precise stoichiometry is required, as the monomer/trimer ratio fluctuates in non-polar solvents.
- D<sub>2</sub>O Shake Test: After acquiring the standard  $^1H$  NMR, add 2 drops of D<sub>2</sub>O and re-acquire.
  - Result: The broad singlet at 8.0–8.2 ppm must disappear. If peaks in the aromatic region (6.0–7.5 ppm) shift or disappear, suspect protodeboronation (loss of Boron).
- Boroxine Check: If the elemental analysis (C/H ratio) does not match the monomer, calculate values for the trimer (anhydride). Pure boronic acids are often hygroscopic and may contain variable water content.

## References

- PubChem. (2025).[1] Compound Summary: **(5-Cyclopropylfuran-2-yl)boronic acid** (CAS 1693758-46-1).[2] National Library of Medicine. [[Link](#)]
- Hall, D. G. (2011). Boronic Acids: Preparation and Applications in Organic Synthesis, Medicine and Materials.[3] Wiley-VCH. (General reference for boronic acid NMR/MS characteristics).
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews. (Mechanistic insight on boroxine equilibrium). [[Link](#)]

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## Sources

- 1. 5-Formylfuran-2-boronic acid | C<sub>5</sub>H<sub>5</sub>BO<sub>4</sub> | CID 2734355 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. (5-cyclopropylfuran-2-yl)boronic acid - CAS:1693758-46-1 - 凹凸化学谷 [[aotohxg.com](http://aotohxg.com)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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